1-(2,5-Dimethoxybenzyl)piperazine hydrochloride stability and storage

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Compound of Interest

Compound Name:	*1-(2,5-Dimethoxybenzyl)piperazine hydrochloride*
CAS No.:	*374897-99-1*
Cat. No.:	*B1321116*

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An In-depth Technical Guide to the Stability and Storage of **1-(2,5-Dimethoxybenzyl)piperazine hydrochloride**

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the stability and storage requirements for **1-(2,5-Dimethoxybenzyl)piperazine hydrochloride** (CAS RN: 374897-99-1). The stability of a chemical compound is a critical factor in research and drug development, ensuring the integrity and reliability of experimental results. This document outlines the recommended storage conditions, potential degradation pathways, and methodologies for stability assessment, including forced degradation studies. The information is presented to be a practical resource for laboratory personnel, quality control analysts, and formulation scientists.

Chemical and Physical Properties

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1-(2,5-Dimethoxybenzyl)piperazine hydrochloride is a piperazine derivative. A summary of its key chemical properties is provided in the table below.

Property	Value
Molecular Formula	C13H20N2O2 • HCl[1][2]
Molecular Weight	272.78 g/mol [1][3]
Appearance	Crystalline solid[2]
Purity	≥98%[2]
CAS Number	374897-99-1[2][3]

Recommended Storage and Handling

Proper storage and handling are paramount to maintaining the stability and integrity of **1-(2,5-Dimethoxybenzyl)piperazine hydrochloride**. The compound is known to be hygroscopic[1][4].

Table 1: Recommended Storage Conditions

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Parameter	Recommendation	Rationale
Temperature	-20°C for long-term storage[2]. Cool, dry place for general laboratory use.[5][6]	Minimizes degradation kinetics. One supplier guarantees stability for ≥ 5 years at -20°C[2].
Atmosphere	Store under an inert atmosphere[1].	Prevents oxidation and reaction with atmospheric components.
Container	Keep container tightly closed[1][4][5][6].	Prevents moisture absorption and contamination.
Moisture	Protect from moisture[1][4][6].	The compound is hygroscopic and can degrade in the presence of water[1][4].
Light	Store in a light-resistant container is a good practice for piperazine derivatives[7].	To prevent potential photodegradation.
Ventilation	Store in a well-ventilated place[1][4][6].	General laboratory safety practice.

For handling, it is advised to avoid contact with skin and eyes, and to use in a well-ventilated area. Always wash hands thoroughly after handling[4][6].

Stability Profile and Degradation

The stability of **1-(2,5-Dimethoxybenzyl)piperazine hydrochloride** can be influenced by several factors, including temperature, humidity, pH, light, and the presence of oxidizing agents. As a hydrochloride salt of a piperazine derivative, it is susceptible to certain degradation pathways.

Potential Degradation Pathways

- Hydrolysis: The piperazine ring and ether linkages could be susceptible to hydrolysis, especially under acidic or basic conditions. Being a hydrochloride salt, the compound will

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generate an acidic environment in aqueous solution, which could influence its stability.

- Oxidation: The piperazine moiety can be susceptible to oxidation. The presence of oxygen, especially when exposed to light or in the presence of metal ions, can lead to the formation of N-oxides and other degradation products.

- Photodegradation: Exposure to UV or visible light can provide the energy to initiate degradation reactions. It is a common practice to protect piperazine-containing compounds from light[7].

The following diagram illustrates a logical workflow for assessing the stability of a chemical compound like **1-(2,5-Dimethoxybenzyl)piperazine hydrochloride**.

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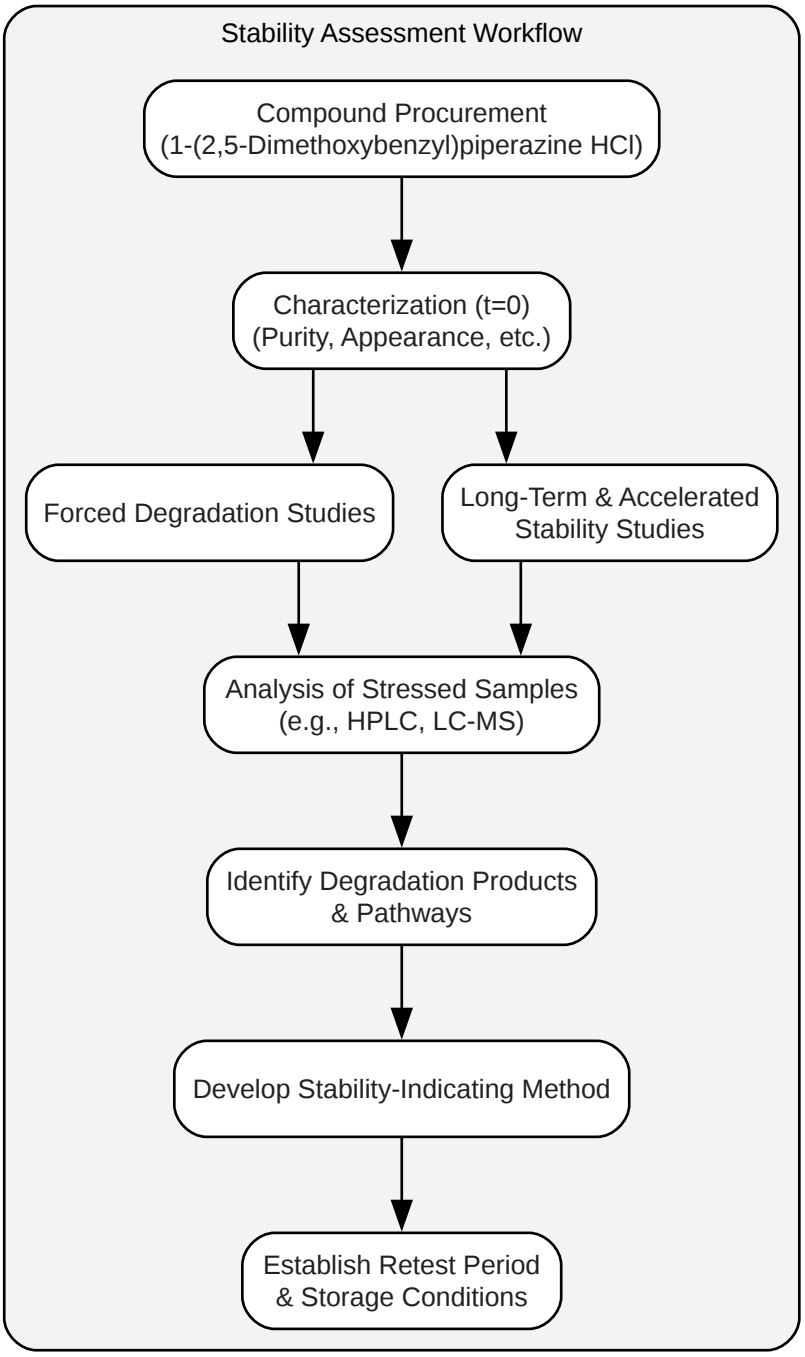

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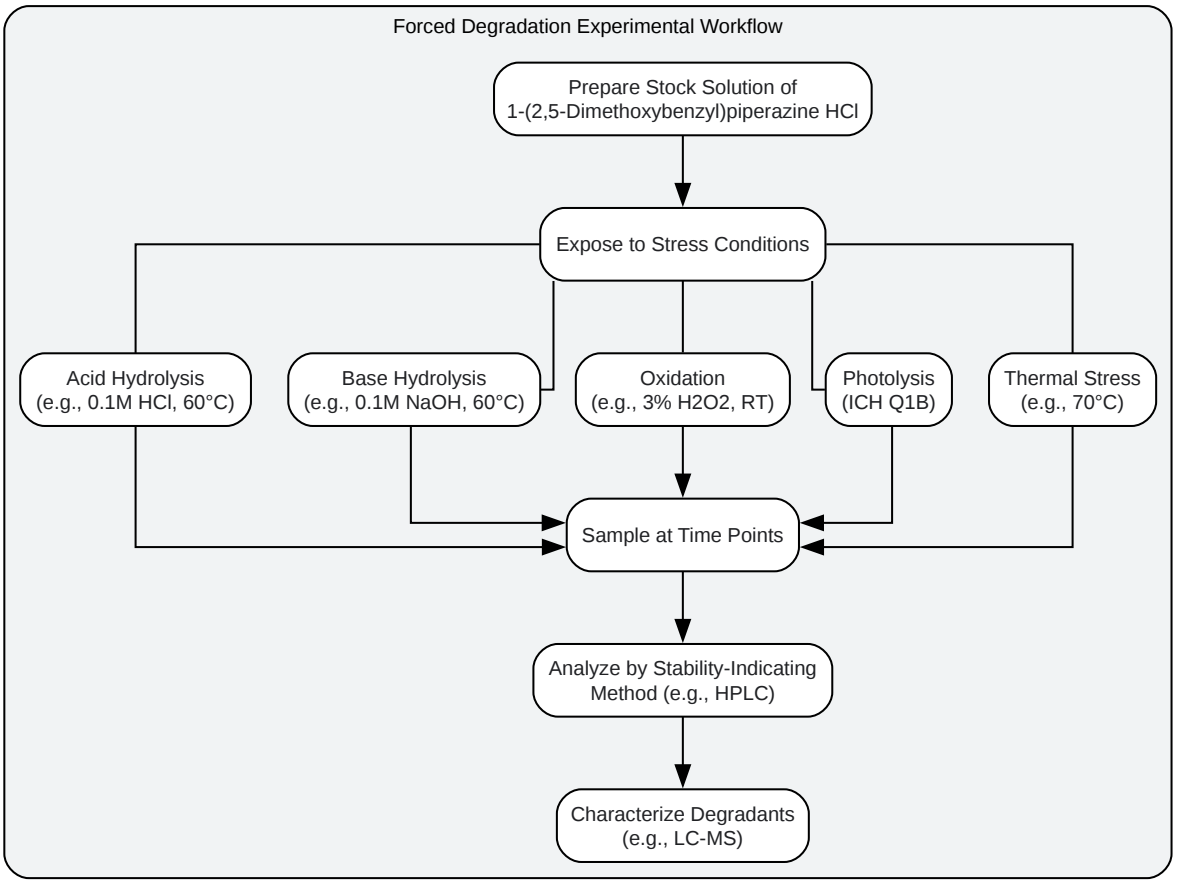

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